

Commercial Sourcing and Technical Guide for High-Purity D-Biotinol

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Compound of Interest

Compound Name: *D-Biotinol*

Cat. No.: *B2648279*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial landscape for high-purity **D-Biotinol** (CAS 53906-36-8), a reduced derivative of D-Biotin (Vitamin B7). This document outlines key commercial suppliers, available purity specifications, and provides a representative analytical protocol for quality assessment. Furthermore, it illustrates critical workflows and metabolic relationships to support research and development activities.

Introduction to D-Biotinol

D-Biotinol, also known as (+)-Biotinol, is the alcohol analog of D-Biotin, where the carboxylic acid group is reduced to a primary alcohol. While D-Biotin is a well-established coenzyme for carboxylase enzymes vital in the metabolism of fats, proteins, and carbohydrates, **D-Biotinol** serves as a valuable chemical intermediate and research tool. It can be used in the synthesis of biotinylated probes and materials where the terminal hydroxyl group allows for different conjugation chemistries compared to the parent carboxylic acid. Early studies have also indicated that **D-Biotinol** can be metabolized and converted to D-Biotin in vivo, making it a compound of interest in nutritional and metabolic research.

Commercial Suppliers and Purity Specifications

The availability of high-purity **D-Biotinol** is critical for reproducible scientific outcomes. A survey of prominent chemical suppliers indicates that **D-Biotinol** is available for research purposes,

typically with purities exceeding 95%. Below is a summary of offerings from several international suppliers.

Table 1: Commercial Supplier Purity Specifications for **D-Biotinol** (CAS 53906-36-8)

Supplier	Catalog Number	Purity Specification
MedchemExpress	HY-W096159	97.06%
ChemScene	CS-0147812	≥98%
Benchchem	B2648279	Not specified (typically ≥98%)
DempoChem	DC147812	≥98%
Precise PEG	AAD-5538	>96%
abcr GmbH	AB491319	95%

Table 2: Availability of Quality Control Documentation

Supplier	Certificate of Analysis (COA)	HPLC	H-NMR	LC-MS
MedchemExpress	Available	Available	Available	Available
ChemScene	Available upon request	Available upon request	Available upon request	Available upon request
DempoChem	Available upon request	Available upon request	Available upon request	Available upon request

Analytical Methods and Experimental Protocols

Ensuring the purity and identity of **D-Biotinol** is paramount. High-Performance Liquid Chromatography (HPLC) is a standard and reliable method for this purpose. While supplier-specific protocols are proprietary, a general method can be adapted from established procedures for biotin and its derivatives.

Representative Experimental Protocol: Purity Determination of D-Biotinol by HPLC

This protocol describes a general procedure for determining the purity of a **D-Biotinol** sample using a Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) system with UV detection.

1. Objective: To quantify the purity of a **D-Biotinol** sample and identify any related impurities.

2. Materials and Reagents:

- **D-Biotinol** sample
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Trifluoroacetic acid (TFA), HPLC grade
- Volumetric flasks, pipettes, and autosampler vials

3. Instrumentation:

- HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis detector.
- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μ m particle size).
- Data acquisition and analysis software.

4. Chromatographic Conditions:

- Mobile Phase A: 0.05% (v/v) TFA in water.
- Mobile Phase B: 0.05% (v/v) TFA in acetonitrile.
- Gradient Elution:

- 0-5 min: 80% A, 20% B
- 5-25 min: Linear gradient to 40% A, 60% B
- 25-30 min: Hold at 40% A, 60% B
- 30-31 min: Linear gradient back to 80% A, 20% B
- 31-40 min: Re-equilibration at 80% A, 20% B
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Column Temperature: 30°C.
- Detection Wavelength: 210 nm.[\[1\]](#)
- Injection Volume: 10 µL.

5. Procedure:

- Standard Preparation: Accurately weigh approximately 10 mg of a **D-Biotinol** reference standard and dissolve it in the initial mobile phase (80% A, 20% B) in a 10 mL volumetric flask to create a 1 mg/mL stock solution. Prepare a working standard of 0.1 mg/mL by diluting the stock solution.
- Sample Preparation: Prepare a sample solution with the same concentration as the working standard (0.1 mg/mL) using the **D-Biotinol** sample to be tested.
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Data Analysis: The purity is calculated based on the area percentage of the main peak in the chromatogram.
 - $\text{Purity (\%)} = (\text{Area of D-Biotinol Peak} / \text{Total Area of All Peaks}) \times 100$

Key Workflows and Metabolic Context

Visualizing workflows and biological pathways provides a clearer understanding of the product's quality control lifecycle and its relevance in a biological system.

Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control and analysis of a high-purity chemical standard like **D-Biotinol**.

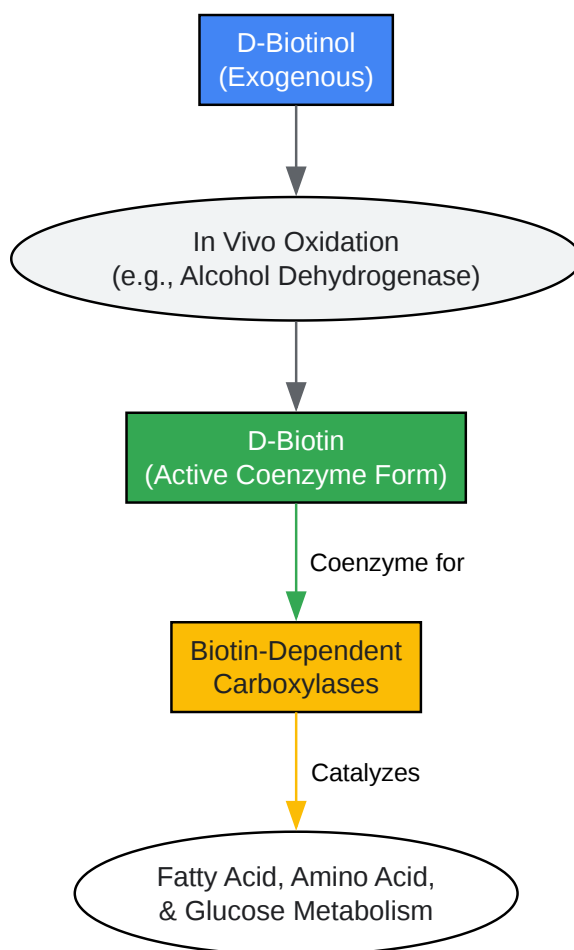


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Caption: Quality control workflow for high-purity **D-Biotinol**.

Metabolic Relationship of D-Biotinol

D-Biotinol is not a primary actor in known signaling pathways but is relevant due to its relationship with D-Biotin. The following diagram shows the simple metabolic conversion that makes it biologically active.



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Caption: Metabolic conversion of **D-Biotinol** to active D-Biotin.

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References

- 1. CN101504393A - HPLC measuring method for d-biotin and its impurity content - Google Patents [patents.google.com]
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